

Application Notes and Protocols for 5-Hexynyl Diethylborinate Reactions

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Compound of Interest		
Compound Name:	5-Hexynyl diethylborinate	
Cat. No.:	B15370133	Get Quote

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Introduction

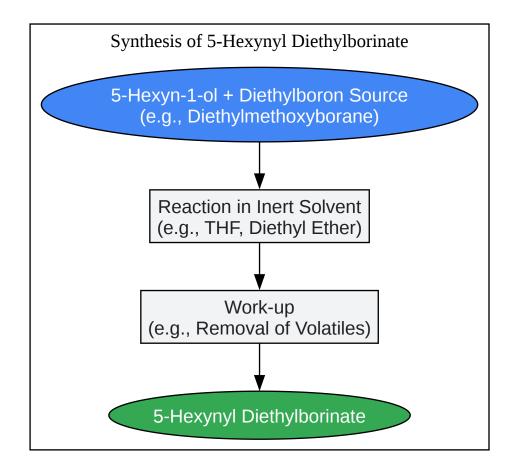
5-Hexynyl diethylborinate, systematically named diethyl(hex-5-ynoxy)borane (CAS No. 62338-11-8), is an organoboron compound featuring a terminal alkyne functionality. While specific literature detailing the reaction protocols of this exact compound is limited, its structure suggests reactivity characteristic of alkynyl borinates and related boronic esters. This document provides a detailed guide to the primary applications of analogous alkynyl borinate compounds, offering protocols and data that can serve as a starting point for the investigation of **5-Hexynyl diethylborinate**.

The key reactive sites of **5-Hexynyl diethylborinate** are the carbon-boron bond and the terminal alkyne. This dual functionality allows for a range of synthetic transformations, making it a potentially versatile building block in organic synthesis. The following sections detail the primary reaction types associated with alkynyl borinates: Suzuki-Miyaura cross-coupling, oxidation to carbonyl compounds, and the formation of boron enolates for subsequent aldol reactions.

Synthesis of 5-Hexynyl Diethylborinate

A plausible synthetic route to **5-Hexynyl diethylborinate** involves the reaction of 5-hexyn-1-ol with a suitable diethylboron source. A general workflow for this transformation is outlined below.





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Plausible synthesis of **5-Hexynyl diethylborinate**.

Key Applications and Protocols Suzuki-Miyaura Cross-Coupling Reaction

Alkynyl borinates are effective coupling partners in palladium-catalyzed Suzuki-Miyaura reactions, enabling the formation of carbon-carbon bonds between the alkynyl group and various aryl or vinyl halides. This reaction is a powerful tool for the synthesis of substituted alkynes.

Experimental Protocol: General Procedure for Suzuki-Miyaura Coupling

Materials:

Alkynyl borinate (e.g., 5-Hexynyl diethylborinate) (1.0 eq)



- Aryl or vinyl halide (1.2 eq)
- Palladium catalyst (e.g., Pd(PPh₃)₄, 5 mol%)
- Base (e.g., K₂CO₃, Na₂CO₃, Cs₂CO₃, 3.0 eq)
- Anhydrous solvent (e.g., Toluene, Dioxane, THF)
- Inert gas (Argon or Nitrogen)

Equipment:

- Schlenk flask or round-bottom flask with a condenser
- · Magnetic stirrer and heating mantle
- · Inert gas line
- Standard glassware for work-up and purification

Procedure:

- To a dry Schlenk flask under an inert atmosphere, add the aryl or vinyl halide, the base, and the palladium catalyst.
- Add the anhydrous solvent via syringe.
- Stir the mixture for 10-15 minutes to ensure dissolution and catalyst activation.
- Add the alkynyl borinate to the reaction mixture.
- Heat the reaction to the desired temperature (typically 80-110 °C) and monitor the progress by TLC or GC-MS.
- Upon completion, cool the reaction mixture to room temperature.

Work-up and Purification:



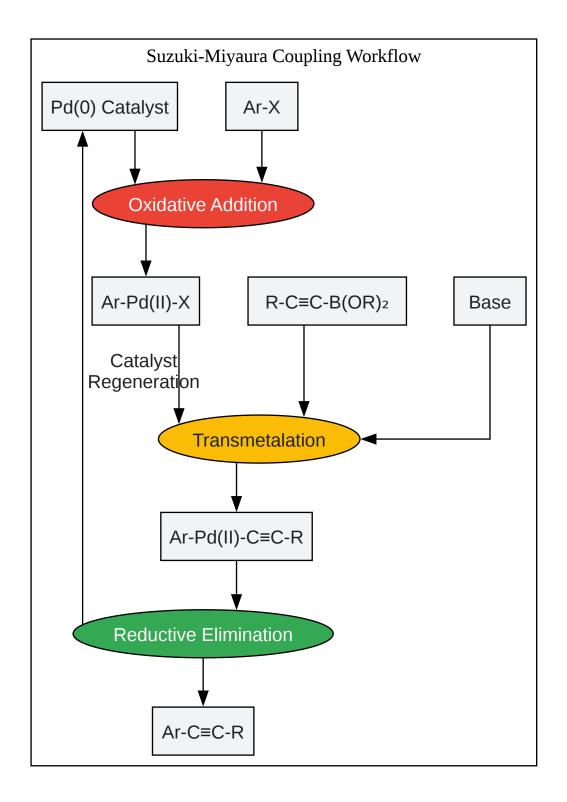
- Quench the reaction with water and extract with an organic solvent (e.g., ethyl acetate, diethyl ether).
- Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and filter.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.

Quantitative Data (Representative Examples for Analogous Alkynyl Boronates)

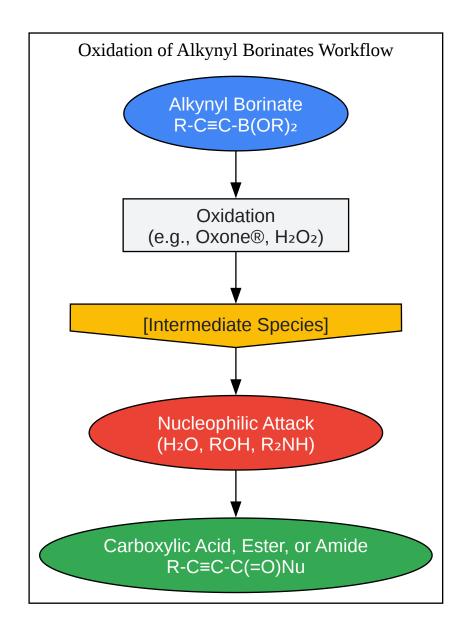
Aryl Halide	Alkynyl Boronat e Partner	Catalyst (mol%)	Base	Solvent	Temp (°C)	Time (h)	Yield (%)
4- lodoanis ole	Phenylal kynyl- B(pin)	Pd(PPh3) 4 (3)	K₂CO₃	Toluene	100	12	92
1-Bromo- 4- nitrobenz ene	(Trimethy Isilyl)alky nyl-B(pin)	PdCl ₂ (dp pf) (5)	Cs ₂ CO ₃	Dioxane	90	8	85
Vinyl bromide	Cyclohex ylalkynyl- B(dan)	Pd ₂ (dba) ₃ /SPhos (2)	K₃PO₄	THF	60	16	78

Note: This data is for illustrative purposes with similar alkynyl boronate esters and should be used as a guideline. B(pin) = pinacolato boronate, B(dan) = 1,8-diaminonaphthalene boronate.

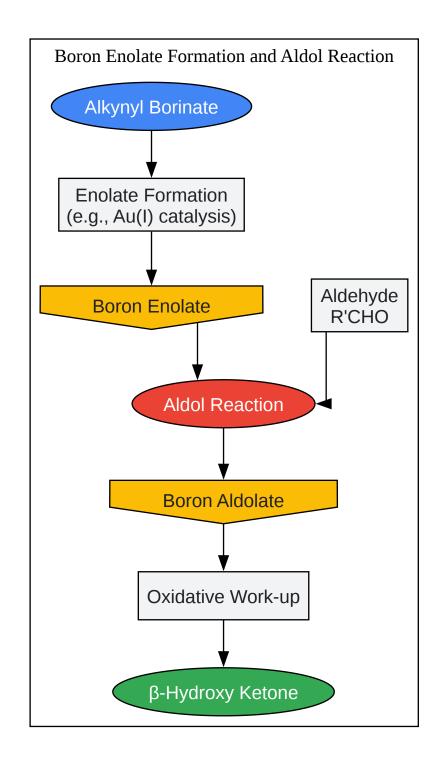












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